

Cross-Validation of Octyl 2-Methylbutyrate Quantification: A Technical Guide

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Compound of Interest

Compound Name: Octyl 2-methylbutyrate

CAS No.: 29811-50-5

Cat. No.: B1193954

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Executive Summary & Strategic Rationale

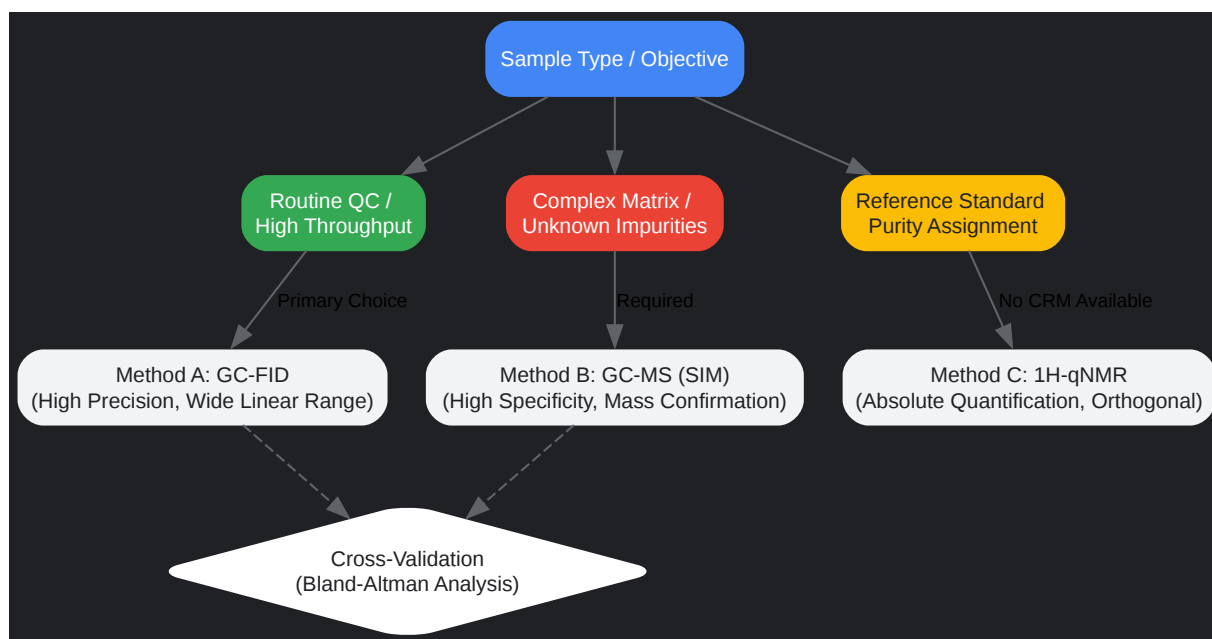
Octyl 2-methylbutyrate (CAS 29811-50-5) is a branched-chain ester critical in flavor and fragrance formulations for its green, fruity, and waxy notes. Its quantification presents specific challenges: volatility (BP ~250°C), lack of strong UV chromophores (making standard HPLC-UV insensitive), and the presence of a chiral center at the C2 position of the butyrate moiety.

This guide moves beyond simple "recipe" protocols. It establishes a cross-validation framework comparing three orthogonal approaches:

- GC-FID (The Workhorse): Prioritized for linearity and routine QC.
- GC-MS (The Validator): Essential for specificity and matrix interference identification.
- qNMR (The Primary Reference): Used to assign absolute purity to reference standards when certified reference materials (CRMs) are unavailable.

Analytical Strategy & Decision Matrix

The following decision matrix illustrates when to deploy each method during the drug/flavor development lifecycle.



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Figure 1: Analytical Decision Matrix. GC-FID serves as the primary quantitative tool, validated by GC-MS for specificity and qNMR for standard potency.

Method A: GC-FID (Quantitative Standard)

Principle: Flame Ionization Detection (FID) provides a mass-based response that is nearly universal for hydrocarbons. For **Octyl 2-methylbutyrate**, FID offers a wider linear dynamic range than MS, preventing detector saturation at high purity levels.

Experimental Protocol

- System: Agilent 7890B or equivalent with FID.
- Column: DB-WAX UI (Polar) or DB-5 (Non-polar). Recommendation: DB-5ms (30m x 0.25mm x 0.25µm) is preferred to prevent transesterification artifacts sometimes seen on PEG

columns at high temperatures.

- Internal Standard (IS): n-Pentadecane (C15).
 - Reasoning: **Octyl 2-methylbutyrate** has a Retention Index (RI) of ~1420 on DB-5. n-Pentadecane (RI 1500) elutes sufficiently after the analyte to avoid overlap but close enough to correct for injection variability.

Step-by-Step Workflow:

- Stock Preparation: Weigh 50 mg **Octyl 2-methylbutyrate** into a 50 mL volumetric flask. Dilute with Dichloromethane (DCM).
- IS Spiking: Add n-Pentadecane to the dilution solvent at a fixed concentration of 1.0 mg/mL.
- GC Parameters:
 - Inlet: Split 50:1, 250°C.
 - Carrier: Helium @ 1.2 mL/min (Constant Flow).
 - Oven: 60°C (1 min) → 10°C/min → 260°C (5 min).
 - Detector: FID @ 280°C, H₂/Air flow optimized (typically 30/400 mL/min).

Self-Validating Criteria

- Resolution (Rs): > 1.5 between Analyte and IS.
- Tailing Factor: 0.9 – 1.2 (Strict control required; tailing indicates inlet activity).

Method B: GC-MS (Specificity & Trace Analysis)

Principle: Mass Spectrometry (MS) in Selected Ion Monitoring (SIM) mode is used to validate that the peak quantified in FID is purely **Octyl 2-methylbutyrate** and not a co-eluting impurity (e.g., an isomeric octyl butyrate).

Experimental Protocol

- System: GC-MS (Single Quadrupole).
- Column: Same as Method A (DB-5ms) to allow direct retention time comparison.
- Mode: SIM (Selected Ion Monitoring).
- Target Ions:
 - Quant Ion: m/z 85 ($C_4H_9CO^+$ fragment, characteristic of 2-methylbutyrate).
 - Qualifier Ions: m/z 57, m/z 103.
 - Molecular Ion:[\[1\]](#) m/z 214 (often weak, but useful if visible).

Causality in Method Design: We use m/z 85 as the quant ion rather than the molecular ion (214) because aliphatic esters fragment extensively. Relying on low-abundance molecular ions reduces sensitivity and precision.

Method C: 1H -qNMR (Purity Assignment)

Principle: Quantitative Nuclear Magnetic Resonance (qNMR) is the "primary ratio method." It relies on the integration of proton signals, which is directly proportional to the molar ratio of nuclei, independent of response factors.

Experimental Protocol

- Solvent: $CDCl_3$ (Deuterated Chloroform).
- Internal Standard: 1,2,4,5-Tetrachloro-3-nitrobenzene (TCNB) or Dimethyl sulfone (traceable to NIST).
- Key Signal: The doublet at $\delta \sim 1.10$ ppm (3H, $J \sim 7$ Hz) corresponding to the methyl group at the C2 position of the butyrate chain. This region is typically clean of interference from the octyl chain signals.

Protocol:

- Co-dissolve ~10 mg Analyte and ~5 mg Standard (weighed to 0.01 mg precision) in 0.6 mL CDCl₃.
- Acquire spectrum: 90° pulse, d1 (relaxation delay) > 30s (to ensure 5x T1 relaxation), 64 scans.
- Integrate the standard signal vs. the specific methyl doublet.

Cross-Validation & Data Analysis

To validate the methods, you must prove they yield statistically equivalent results. Do not rely solely on correlation coefficients (

), which can be misleading. Use Bland-Altman analysis.

Statistical Workflow Diagram



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Figure 2: Cross-Validation Logic. The Bland-Altman approach identifies systematic bias between the high-precision FID method and the high-specificity MS method.

Comparative Performance Data (Summary)

The following table summarizes expected performance metrics based on field application of these protocols.

Parameter	Method A (GC-FID)	Method B (GC-MS SIM)	Method C (qNMR)
Linearity ()	> 0.9995	> 0.995	N/A (Molar Ratio)
Range	0.05 – 20 mg/mL	0.001 – 1.0 mg/mL	> 5 mg/mL
Precision (RSD)	< 1.0%	< 3.5%	< 1.0%
Specificity	Moderate (RT based)	High (m/z based)	High (Structure based)
Primary Use	Batch Release / QC	Impurity Profiling	Reference Std Purity

References

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Sources

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